

Application Notes and Protocols for 3-bromo-2-pentene

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Compound of Interest

Compound Name: 3-Bromo-2-pentene

Cat. No.: B13549082

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety data for **3-bromo-2-pentene** is not readily available. The following procedures are based on the known hazards of the closely related compound, 3-bromopentane, and general principles for handling flammable and reactive organic compounds. A comprehensive, substance-specific risk assessment should be conducted before use.

Hazard Summary and Physical Properties

3-bromo-2-pentene is a flammable and potentially reactive organobromine compound. Due to the lack of specific data, it should be handled with the same precautions as 3-bromopentane, which is classified as a highly flammable liquid and vapor that causes skin and serious eye irritation, and may cause respiratory irritation.^[1] The presence of a double bond in **3-bromo-2-pentene** may introduce additional reactivity, such as susceptibility to electrophilic addition and polymerization, which should be considered during handling and storage.

Key Hazards:

- **Flammability:** Highly flammable liquid and vapor.^[1] Vapors may form explosive mixtures with air.
- **Irritation:** Causes skin and serious eye irritation.^[1] May cause respiratory irritation.^[1]

- **Reactivity:** The bromine atom can act as a leaving group in nucleophilic substitution reactions. The double bond is susceptible to electrophilic addition.

The following table summarizes the known physical and chemical properties of 3-bromopentane, which are expected to be similar to **3-bromo-2-pentene**.

Property	Value	Reference
Molecular Formula	C ₅ H ₉ Br	[2]
Molecular Weight	149.03 g/mol	[2]
Boiling Point	118-119 °C	[1]
Flash Point	19 °C (66.2 °F)	[1]
Density	1.216 g/mL at 25 °C	

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **3-bromo-2-pentene**. This includes:

PPE	Specification
Eye Protection	Chemical safety goggles and a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect for tears or holes before use.
Body Protection	Flame-retardant lab coat.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.

Handling Procedures

All handling of **3-bromo-2-pentene** should be performed in a well-ventilated chemical fume hood.

Experimental Protocol for Handling:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Remove all potential ignition sources from the work area (e.g., open flames, hot plates, spark-producing equipment).[3]
 - Ground all equipment to prevent static discharge.[1]
 - Have appropriate fire extinguishing media available (e.g., dry sand, dry chemical, or alcohol-resistant foam).
- Dispensing:
 - Use only non-sparking tools.[1]
 - Slowly open the container to release any pressure.
 - Transfer the required amount to a clean, dry, and appropriately labeled reaction vessel.
- Post-Handling:
 - Tightly close the container immediately after use.[3]
 - Thoroughly wash hands and any exposed skin with soap and water.
 - Clean any contaminated surfaces.

Storage Procedures

Proper storage is crucial to maintain the stability of **3-bromo-2-pentene** and prevent hazardous situations.

Storage Protocol:

- Container:

- Store in the original, tightly sealed container.[3]
- Ensure the container is properly labeled with the chemical name and all relevant hazard warnings.
- Location:
 - Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[3]
 - Store in a designated flammable liquids cabinet.
- Incompatible Materials:
 - Store away from strong oxidizing agents and strong bases.

Storage Condition	Recommendation
Temperature	Cool, ambient temperature.
Ventilation	Store in a well-ventilated area.
Ignition Sources	Keep away from heat, sparks, and open flames.

Spill and Emergency Procedures

Spill Response Protocol:

- Evacuation:
 - Immediately evacuate all non-essential personnel from the spill area.
- Ventilation:
 - Ensure the area is well-ventilated to disperse vapors.
- Containment:
 - For small spills, absorb the liquid with an inert, non-combustible absorbent material (e.g., sand, vermiculite).

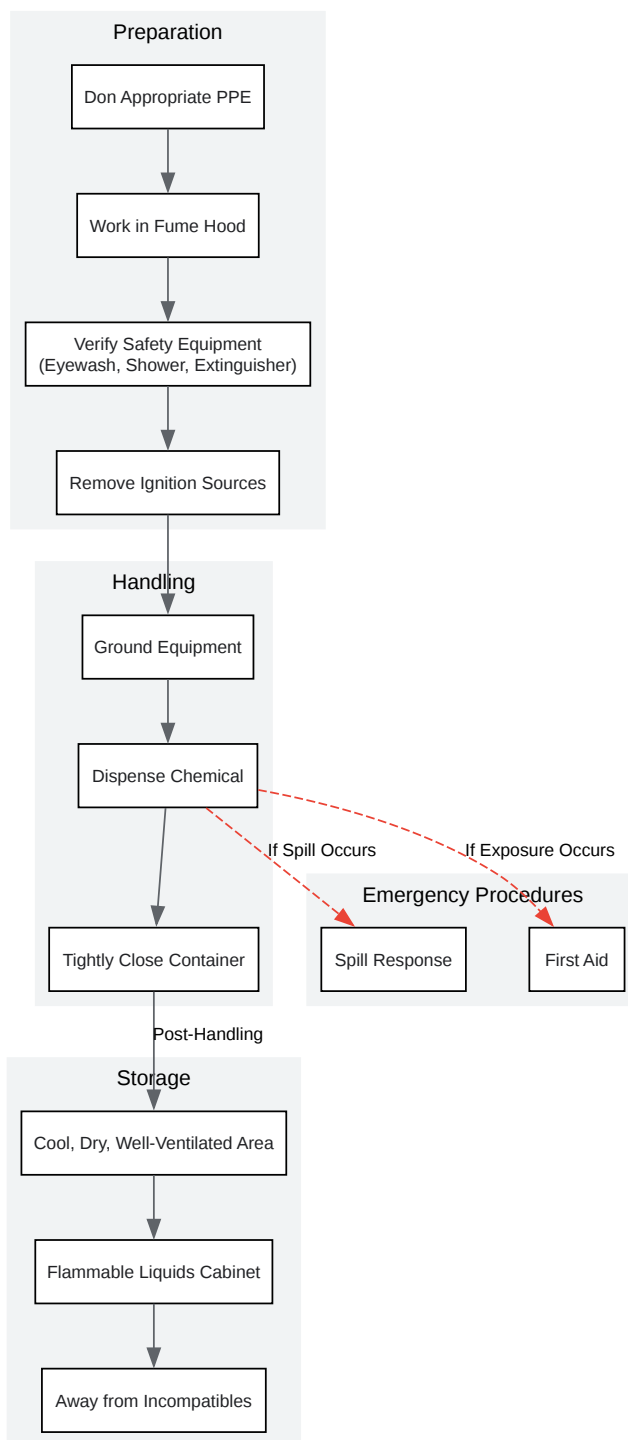
- Prevent the spill from entering drains or waterways.
- Cleanup:
 - Using non-sparking tools, collect the absorbed material and place it in a sealed, properly labeled container for disposal.^[4]
- Decontamination:
 - Clean the spill area with a suitable solvent, followed by washing with soap and water.

First Aid Measures:

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.	^[4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	^[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.	^[4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.	^[4]

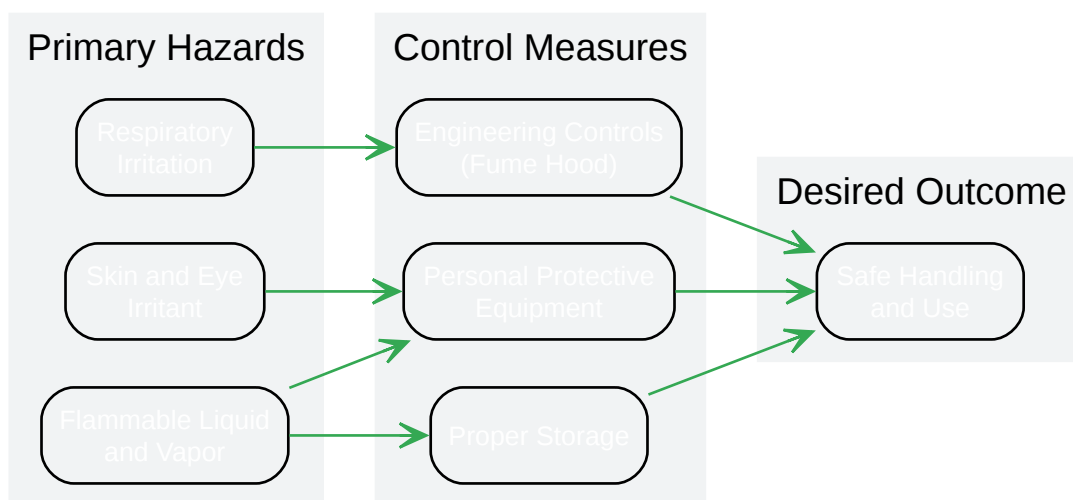
Diagrams

Workflow for Handling and Storage of 3-bromo-2-pentene



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Caption: Logical workflow for the safe handling and storage of **3-bromo-2-pentene**.



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Caption: Relationship between hazards, control measures, and safe handling of **3-bromo-2-pentene**.

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